

Application Notes and Protocols for Isoetharine Mesylate Solubility

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Compound of Interest

Compound Name: *Isoetharine Mesylate*

Cat. No.: *B1217433*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **Isoetharine Mesylate** in Dimethyl Sulfoxide (DMSO) and various aqueous solutions. The included protocols offer standardized methods for preparing stock solutions and determining solubility, essential for preclinical research and drug development.

Introduction

Isoetharine Mesylate is a selective beta-2 adrenergic receptor agonist used as a bronchodilator.^{[1][2]} Understanding its solubility is critical for the preparation of stock solutions for in vitro and in vivo studies, ensuring accurate and reproducible experimental results. This document outlines the solubility of **Isoetharine Mesylate** in common laboratory solvents and provides detailed protocols for its dissolution.

Solubility Data

The solubility of **Isoetharine Mesylate** in DMSO and aqueous solutions is summarized in the table below. It is important to note that for hygroscopic compounds, the use of newly opened DMSO is recommended to achieve optimal solubility.^[3] In some cases, gentle heating and sonication may be necessary to facilitate complete dissolution.^{[3][4]}

Solvent/Solution	Solubility	Molar Equivalent	Notes	Reference
DMSO	125 mg/mL	372.67 mM	Ultrasonic treatment may be required.	
Water (Predicted)	3.18 mg/mL	9.48 mM	Predicted value using ALOGPS.	
Aqueous Buffer (pH 7.4)	>50.3 µg/mL	>0.15 mM	Experimentally determined mean value.	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL	≥ 6.20 mM	Clear solution for in vivo formulation.	
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL	≥ 6.20 mM	Clear solution for in vivo formulation.	
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL	≥ 6.20 mM	Clear solution for in vivo formulation.	

Experimental Protocols

Preparation of Isoetharine Mesylate Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Isoetharine Mesylate** in DMSO.

Materials:

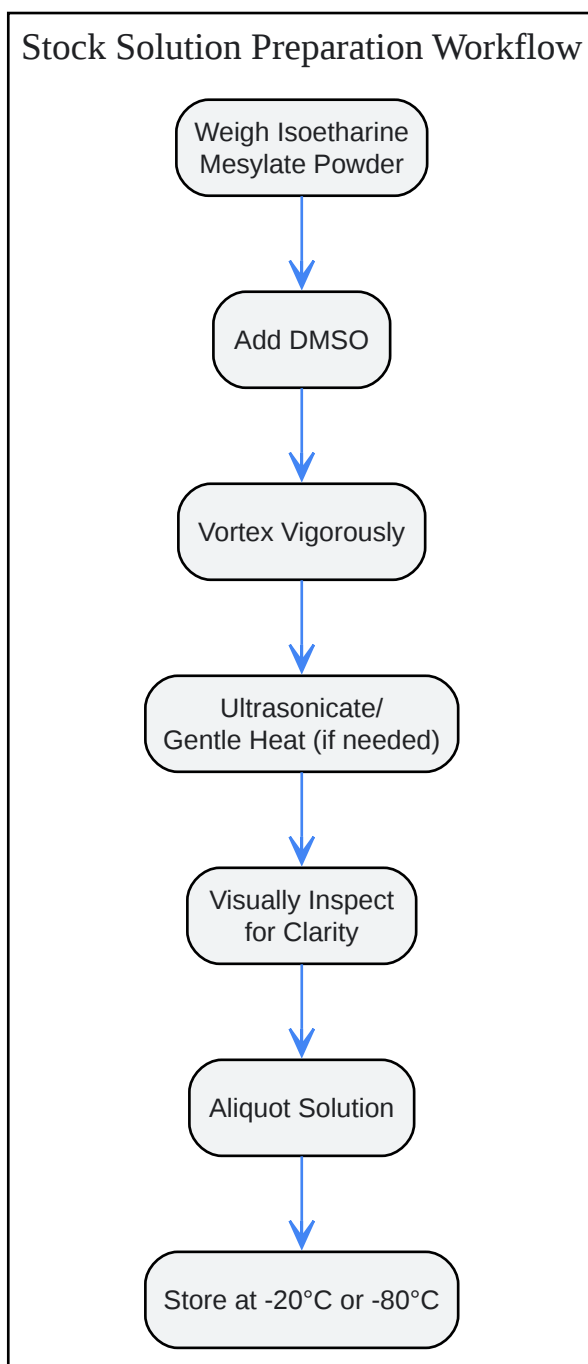
- **Isoetharine Mesylate** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)

- Vortex mixer
- Ultrasonic water bath
- Sterile microcentrifuge tubes or vials

Procedure:

- Accurately weigh the desired amount of **Isoetharine Mesylate** powder.
- Add the appropriate volume of DMSO to achieve the target concentration (e.g., for a 125 mg/mL stock solution, add 1 mL of DMSO to 125 mg of **Isoetharine Mesylate**).
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, place the vial in an ultrasonic water bath for 10-15 minutes. Gentle heating to 37°C can also aid dissolution.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Stock Solution Preparation Workflow



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Stock Solution Preparation Workflow

Kinetic Solubility Determination in Aqueous Buffer

This protocol outlines a general method for determining the kinetic solubility of **Isoetharine Mesylate** in an aqueous buffer, adapted from standard high-throughput screening methods.

Materials:

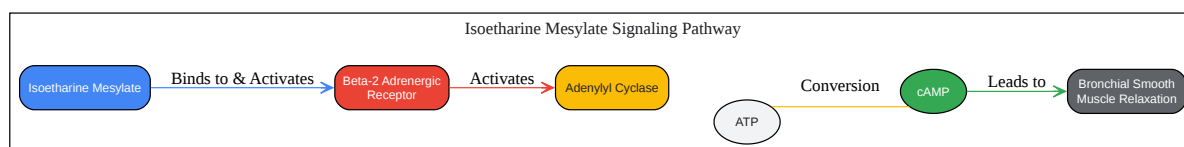
- **Isoetharine Mesylate** DMSO stock solution (e.g., 10 mM)
- Aqueous buffer (e.g., Phosphate-Buffered Saline, pH 7.4)
- 96-well filter plates (e.g., 0.45 μ m pore size)
- 96-well collection plates
- Plate shaker
- UV/Vis spectrophotometer or HPLC system

Procedure:

- Prepare a series of dilutions of the **Isoetharine Mesylate** DMSO stock solution.
- Add a small volume (e.g., 10 μ L) of each DMSO stock solution concentration to a larger volume (e.g., 190 μ L) of the aqueous buffer in the wells of a 96-well plate. This results in a final DMSO concentration of 5%.
- Seal the plate and shake it at room temperature for a set period (e.g., 1.5 to 2 hours) to allow for equilibration.
- Filter the solutions through the 96-well filter plate into a clean collection plate to remove any precipitate.
- Determine the concentration of the dissolved **Isoetharine Mesylate** in the filtrate using a suitable analytical method such as UV/Vis spectrophotometry or HPLC.
- The highest concentration that remains in solution is considered the kinetic solubility.

Mechanism of Action Signaling Pathway

Isoetharine is a beta-2 adrenergic receptor agonist. Its mechanism of action involves the stimulation of these receptors, leading to the activation of adenylyl cyclase. This enzyme then catalyzes the conversion of ATP to cyclic AMP (cAMP). The resulting increase in intracellular cAMP levels leads to the relaxation of bronchial smooth muscle, which is the basis for its bronchodilator effect.



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Isoetharine Signaling Pathway

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References

- 1. Isoetharine : Indications, Uses, Dosage, Drugs Interactions, Side effects [medicaldialogues.in]
- 2. go.drugbank.com [go.drugbank.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. glpbio.com [glpbio.com]
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